Application Note: Protocol for Dissolving 2-(4-Methylphenyl)ethanimidamide Hydrochloride

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Compound of Interest

Compound Name:	*2-(4-Methylphenyl)ethanimidamide hydrochloride*
CAS No.:	*108168-90-7*
Cat. No.:	*B1316803*

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H

ClN

Molecular Weight: 184.67 g/mol

Part 1: Core Directive & Executive Summary

This guide provides a standardized protocol for the solubilization, storage, and handling of **2-(4-Methylphenyl)ethanimidamide hydrochloride**. While this compound is structurally related to simple amidines (like acetamidine) and aromatic amidines (like benzamidine), the specific p-tolyl moiety introduces lipophilicity that necessitates careful solvent selection to prevent precipitation in aqueous buffers.

Critical Mechanism: The amidine functional group is a strong base (pKa

11–12). In its hydrochloride salt form, it is protonated and stable. However, in physiological buffers (pH 7.4), the equilibrium strongly favors the protonated cation, which aids solubility but can be sensitive to ionic strength and temperature. Do not store aqueous solutions for long

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periods, as amidines can slowly hydrolyze to amides and ammonia, particularly if the pH drifts alkaline.

Part 2: Solubility Assessment & Vehicle Selection

Physicochemical Profile

Property	Value	Implication for Protocol
Physical State	White/Off-white Crystalline Solid	Hygroscopic; store in desiccator.
Salt Form	Hydrochloride (HCl)	Water soluble, but p-tolyl group adds hydrophobicity.
pKa (Predicted)	~11.5 – 12.0 (Amidine)	Remains charged (+) at pH 7.4.
LogP (Predicted)	~1.5 (Free base)	Moderate lipophilicity; permeable to membranes.

Solvent Compatibility Matrix

Solvent	Solubility Rating	Application	Storage Stability
DMSO (Anhydrous)	High (>50 mM)	Primary Stock Solution. Best for cryo-storage.	Excellent (-20°C)
Water (Deionized)	Moderate (~10–25 mM)	Immediate use only.	Poor (Hydrolysis risk)
Ethanol (100%)	Moderate	Alternative organic stock (if DMSO is toxic to assay).	Good (-20°C)
PBS (pH 7.4)	Low-Moderate	Working solution only. Risk of "salting out" at high conc.	Poor (<24 hours)

Part 3: Step-by-Step Dissolution Protocol

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A. Preparation of 50 mM Stock Solution (DMSO)

Target Concentration: 50 mM Volume: 1 mL Required Mass: 9.23 mg

- Equilibration: Allow the vial of solid compound to equilibrate to room temperature before opening to prevent water condensation (amidine salts are hygroscopic).
- Weighing: Weigh 9.23 mg of 2-(4-Methylphenyl)ethanimidamide HCl into a sterile, amber glass vial (or polypropylene microcentrifuge tube).
- Solvent Addition: Add 1.0 mL of high-grade anhydrous DMSO (Dimethyl Sulfoxide).
  - Note: If high precision is required, add 500 µL first, dissolve, then adjust volume to 1.0 mL.
- Dissolution: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at ambient temperature for 2 minutes.
  - Visual Check: Solution must be completely clear and colorless.
- Sterilization (Optional): If used for cell culture, filter through a 0.22 µm PTFE or Nylon syringe filter. Do not use Cellulose Acetate (DMSO dissolves it).
- Aliquot & Storage: Aliquot into 50–100 µL volumes to avoid freeze-thaw cycles. Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

B. Preparation of Working Solution (For In Vitro/Cell Culture)

Target: 100 µM in Media/Buffer (0.2% DMSO final)

- Thaw: Thaw one aliquot of 50 mM DMSO stock at room temperature. Vortex to ensure homogeneity.
- Intermediate Dilution (Critical Step):
  - Direct dilution from 100% DMSO to aqueous buffer can cause precipitation due to the "solvent shock" effect.

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- Step 1: Dilute stock 1:10 in DMSO or Ethanol first (optional, for lower concentrations).
- Step 2: Add the DMSO stock dropwise to the cell culture media or PBS while vortexing the buffer.

- Final Composition:
  - Add 2 µL of 50 mM Stock into 998 µL of Media/PBS.
  - Final Concentration: 100 µM.
  - Final DMSO: 0.2% (Generally non-toxic to most cell lines).

Part 4: Experimental Workflow Visualization

The following diagram outlines the logical flow for preparing and validating the solution, ensuring no degradation occurs during the process.

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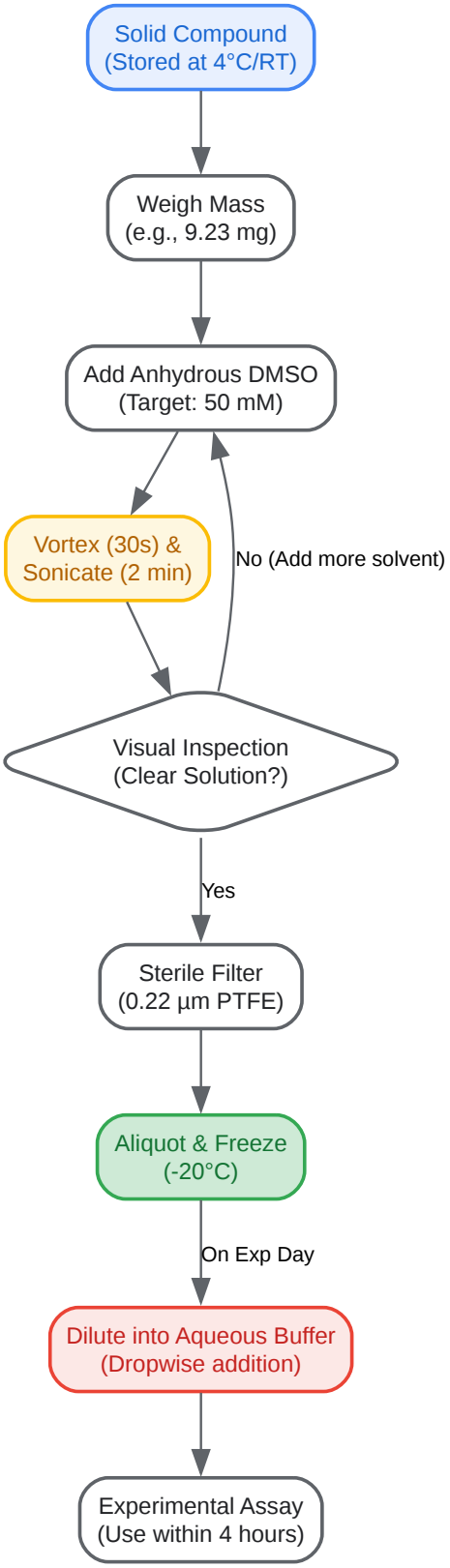

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Caption: Workflow for the preparation of stable stock and working solutions of 2-(4-Methylphenyl)ethanimidamide HCl.

Part 5: Quality Control & Troubleshooting

Hydrolysis Verification

Amidines are susceptible to hydrolysis, converting the active amidine group into an inactive amide.

- Symptom: Loss of biological potency over time.
- QC Method: LC-MS check. The parent mass (Amidine) is

  (free base). The hydrolysis product (Amide) will have

  (mass shift of +1 Da) or the acid (mass shift +2 Da depending on ionization).
- Prevention: Always keep stocks anhydrous. Avoid pH > 8.0.

Precipitation in Media[1]

- Symptom: Turbidity upon adding DMSO stock to media.
- Cause: The hydrophobic p-tolyl tail aggregates in water.
- Solution: Use a co-solvent carrier. Add 0.1% Tween-80 or Cyclodextrin to the aqueous buffer before adding the compound to stabilize the dispersion.

Part 6: References

- Chemical Identity: **2-(4-Methylphenyl)ethanimidamide hydrochloride** (CAS 108168-90-7). [1][2] ChemBK / ChemicalBook Databases.
- Amidine Stability: Shriner, R. L., & Neumann, F. W. (1944). The Chemistry of Amidines. Chemical Reviews, 35(3), 351–425.[3] (Foundational text on amidine hydrolysis and basicity).
- General Solubility Protocols: Cayman Chemical. Preparation of Stock Solutions for Amidine Derivatives.

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- Solvent Compatibility: MedChemExpress (MCE).[4] Solubility Guidelines for Hydrophobic HCl Salts.

(Note: Specific solubility curves for this exact CAS are not publicly indexed in open literature; protocols are derived from structure-activity relationships of homologous benzylamidine salts.)

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